

# An In-depth Technical Guide to 4'-Decyloxyacetanilide: Synthesis, Characterization, and Potential Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	<i>N</i> -[4-(Decyloxy)phenyl]acetamide
CAS No.:	55792-68-2
Cat. No.:	B15076872

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## Abstract

This technical guide provides a comprehensive overview of 4'-Decyloxyacetanilide, a long-chain alkoxy-substituted acetanilide. Due to the limited availability of direct experimental data for this specific molecule, this document leverages established principles of organic chemistry and data from analogous compounds to present a robust theoretical and practical framework. This guide details the core physicochemical properties, outlines a detailed protocol for its synthesis via Williamson ether synthesis, discusses methods for its characterization, and explores its potential biological context and applications. The information herein is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of novel long-chain aromatic compounds.

## Introduction

Acetanilide and its derivatives have a long history in medicinal chemistry, with many compounds in this class exhibiting analgesic and antipyretic properties. The introduction of various substituents onto the phenyl ring can significantly modulate the biological activity, physicochemical properties, and pharmacokinetic profile of the parent molecule. The addition of a long lipophilic alkyl chain, such as a decyloxy group, at the 4-position of the acetanilide scaffold is anticipated to markedly increase the compound's lipophilicity. This modification could enhance its ability to interact with and traverse biological membranes, potentially leading to novel pharmacological activities. Long-chain alkoxy-substituted aromatic compounds have been investigated for a range of applications, including their potential as antimicrobial agents and their ability to target specific biological pathways. This guide provides the foundational chemical knowledge for the synthesis and study of 4'-Decyloxyacetanilide.

## Core Physicochemical Properties

The fundamental physicochemical properties of 4'-Decyloxyacetanilide have been determined through theoretical calculations based on its chemical structure.

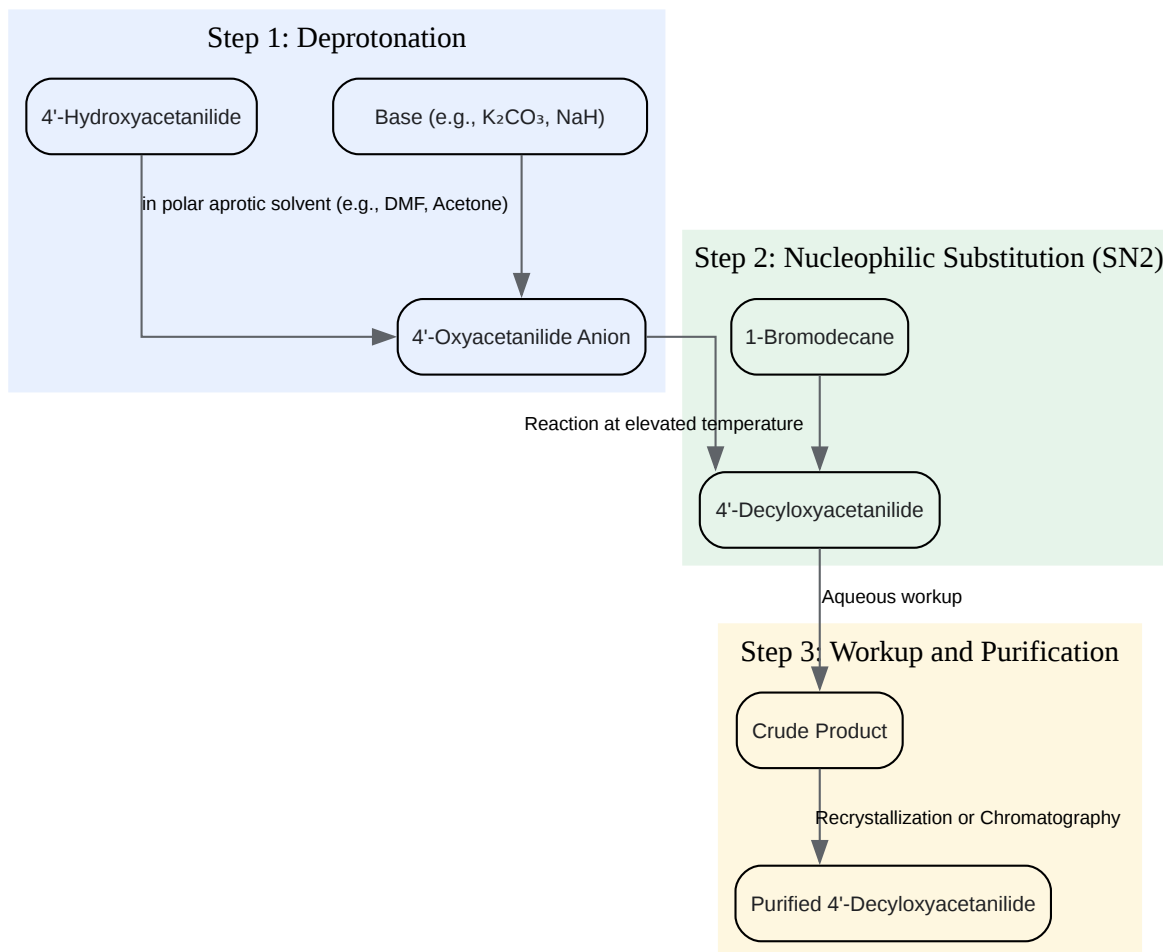
Property	Value	Data Type
Chemical Formula	C <sub>18</sub> H <sub>29</sub> NO <sub>2</sub>	Deduced
Molecular Weight	291.43 g/mol	Calculated
CAS Number	Not Assigned	-

Note: A specific CAS (Chemical Abstracts Service) number for 4'-Decyloxyacetanilide has not been found in common chemical databases, suggesting it is a novel or not widely cataloged compound.

## Synthesis of 4'-Decyloxyacetanilide

The most logical and established synthetic route to 4'-Decyloxyacetanilide is the Williamson ether synthesis. This method involves the reaction of the phenoxide ion of 4'-hydroxyacetanilide (paracetamol) with a decyl halide.

## Synthetic Workflow



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Caption: Synthetic workflow for 4'-Decyloxyacetanilide via Williamson ether synthesis.

## Detailed Experimental Protocol

Materials:

- 4'-Hydroxyacetanilide (Paracetamol)
- 1-Bromodecane

- Potassium Carbonate (anhydrous)
- Acetone (anhydrous)
- Deionized Water
- Saturated Sodium Chloride Solution (Brine)
- Anhydrous Magnesium Sulfate
- Ethanol (for recrystallization)
- Hexanes and Ethyl Acetate (for chromatography, if needed)

Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4'-hydroxyacetanilide (1.51 g, 10 mmol) and anhydrous potassium carbonate (2.07 g, 15 mmol).
- **Solvent Addition:** Add 100 mL of anhydrous acetone to the flask.
- **Addition of Alkyl Halide:** While stirring, add 1-bromodecane (2.43 g, 11 mmol) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate. Wash the solid with a small amount of acetone.
- **Solvent Removal:** Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Extraction:** Dissolve the crude product in 100 mL of ethyl acetate and transfer to a separatory funnel. Wash the organic layer with 2 x 50 mL of deionized water and 1 x 50 mL of brine.

- **Drying:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude 4'-Decyloxyacetanilide.
- **Purification:** Purify the crude product by recrystallization from ethanol. If necessary, further purification can be achieved by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent.

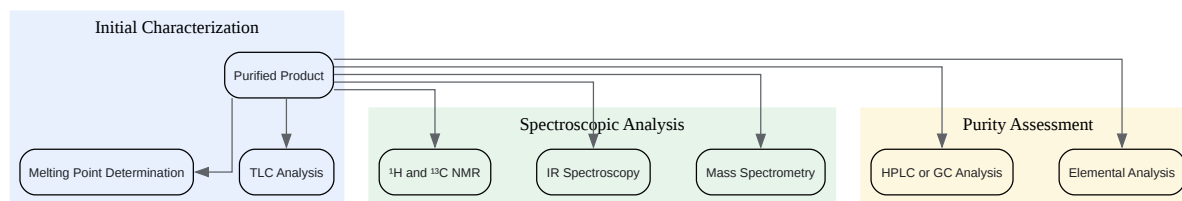
## Characterization and Analytical Methods

Given the absence of experimental data for 4'-Decyloxyacetanilide, the following characterization data are predicted based on the analysis of analogous 4'-alkoxyacetanilides.

### Spectroscopic Data (Predicted)

Technique	Expected Observations
<sup>1</sup> H NMR	Aromatic protons as two doublets (AA'BB' system), a singlet for the acetyl methyl protons, a triplet for the terminal methyl of the decyl chain, a triplet for the methylene group attached to the oxygen, and a series of multiplets for the other methylene protons of the decyl chain. A broad singlet for the amide N-H proton.
<sup>13</sup> C NMR	Signals for the aromatic carbons, the carbonyl carbon of the amide, the methyl carbon of the acetyl group, and the ten carbons of the decyloxy chain.
IR Spectroscopy	Characteristic peaks for the N-H stretch (around 3300 cm <sup>-1</sup> ), C=O stretch of the amide (around 1660 cm <sup>-1</sup> ), C-N stretch, aromatic C-H stretches, and aliphatic C-H stretches.
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight (291.43 g/mol).

## Analytical Workflow



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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